

# What is the chemical structure of ALC-0315?

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## Compound of Interest

Compound Name: ALC-0315

Cat. No.: B3025655

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An In-Depth Technical Guide to the Ionizable Lipid **ALC-0315** for Researchers, Scientists, and Drug Development Professionals

## Introduction

**ALC-0315**, chemically known as ((4-hydroxybutyl)azanediyl)bis(hexane-6,1-diyl)bis(2-hexyldecanoate), is a synthetic ionizable lipid that has become a critical component in the field of nucleic acid delivery.[1][2][3] It is a key excipient in the lipid nanoparticle (LNP) formulation of the Pfizer-BioNTech COVID-19 mRNA vaccine, BNT162b2.[2] This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and application of **ALC-0315** in drug delivery systems.

## Chemical Structure and Physicochemical Properties

**ALC-0315** is an amphiphilic molecule featuring a tertiary amine head group and two long, branched lipid tails.[4][5] The structure consists of a central nitrogen atom bonded to a 4-hydroxybutyl group and two hexane-6,1-diyl chains. These chains are, in turn, esterified with 2-hexyldecanoic acid.[5] This unique structure is instrumental to its function in LNP formulations.

The tertiary amine group has a pKa of approximately 6.09, which is crucial for its role as an ionizable lipid.[6] At a physiological pH of 7.4, **ALC-0315** is largely neutral, which minimizes interactions with anionic cell membranes and contributes to the stability of the LNP in circulation.[4] However, in the acidic environment of the endosome (pH 5-6), the tertiary amine becomes protonated, acquiring a positive charge.[2][4] This pH-dependent ionization is the key to its mechanism of action in releasing the mRNA payload into the cytoplasm.

Table 1: Physicochemical Properties of **ALC-0315**

Property	Value	Reference
IUPAC Name	((4-hydroxybutyl)azanediyl)bis(hexane-6,1-diyl)bis(2-hexyldecanoate)	[2][7]
CAS Number	2036272-55-4	[2][4][7]
Molecular Formula	C48H95NO5	[2][7][8]
Molecular Weight	766.29 g/mol	[7]
Appearance	Colorless to light yellow oily liquid	[2][7]
pKa	6.09	[6]

## Role in Lipid Nanoparticle (LNP) Delivery Systems

**ALC-0315** is one of four lipid components that self-assemble with mRNA to form LNPs. The other components typically include a phospholipid (like DSPC), cholesterol, and a PEGylated lipid (like ALC-0159).[9][10]

Key functions of **ALC-0315** in LNPs include:

- **mRNA Encapsulation and Protection:** During LNP formation, the positively charged **ALC-0315** (at an acidic pH) electrostatically interacts with the negatively charged mRNA backbone, facilitating the encapsulation and condensation of the nucleic acid.[9][11] This protects the fragile mRNA from degradation by nucleases in the extracellular environment.[1][3][11]
- **Facilitating Cellular Uptake:** The overall neutral charge of the LNP at physiological pH prevents non-specific interactions with blood components and cell membranes, allowing for systemic delivery.[4] The LNPs are taken up by cells, particularly antigen-presenting cells, through receptor-mediated endocytosis.[2]

- Endosomal Escape: Once inside the endosome, the acidic environment protonates the tertiary amine of **ALC-0315**.<sup>[2][4]</sup> This positive charge is thought to induce interactions with the anionic lipids of the endosomal membrane, leading to destabilization of the membrane and the formation of non-bilayer lipid phases.<sup>[4][9]</sup> This process facilitates the release of the mRNA from the endosome into the cytoplasm, a critical step for its translation into the target protein.<sup>[1][4][9]</sup>

Table 2: Example Lipid Composition of BNT162b2 Vaccine LNPs

Lipid Component	Molar Ratio (%)
ALC-0315	46.3
DSPC	9.4
Cholesterol	42.7
ALC-0159 (PEGylated lipid)	1.6

Data sourced from MedchemExpress.com<sup>[8][9]</sup>

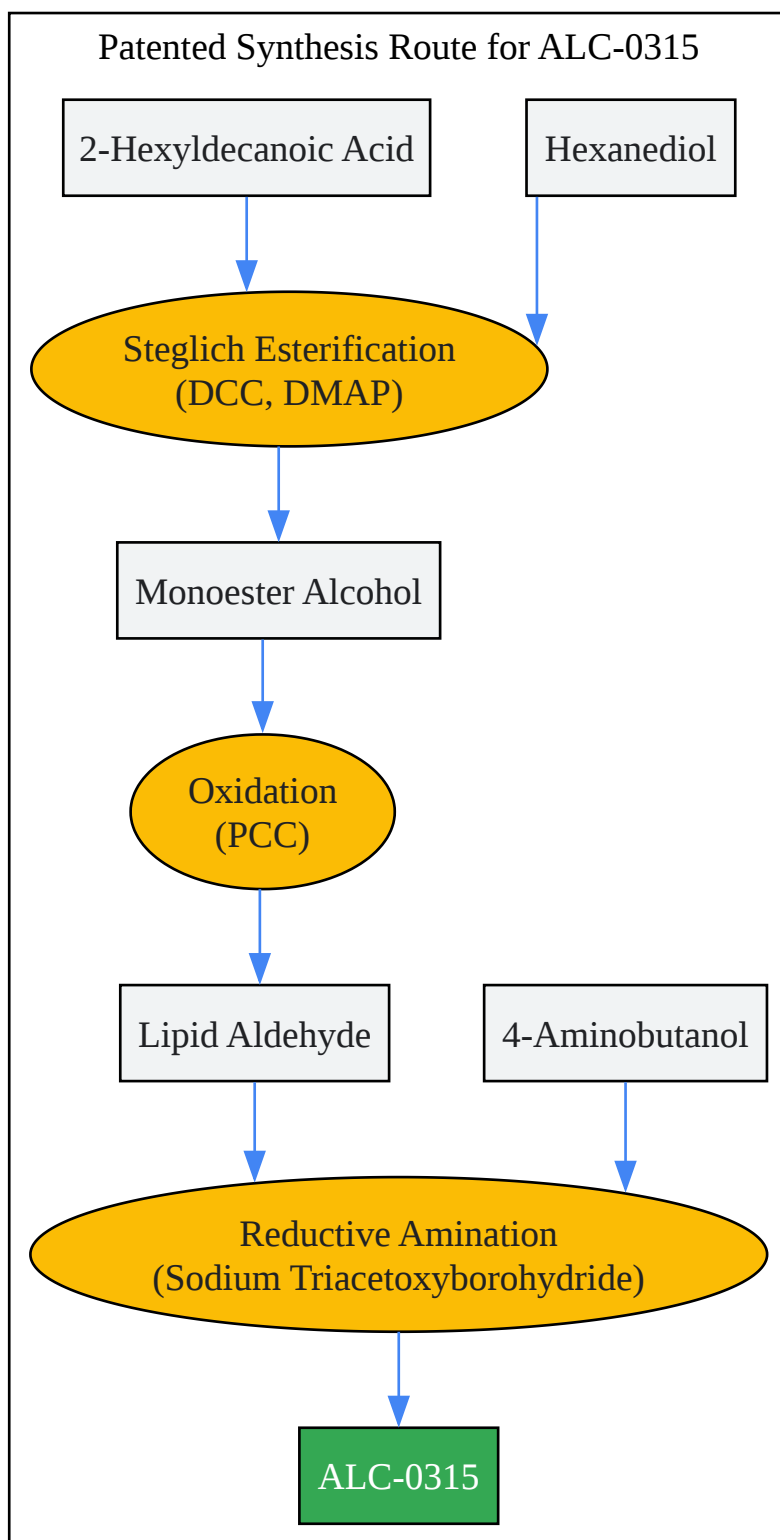
## Experimental Protocols

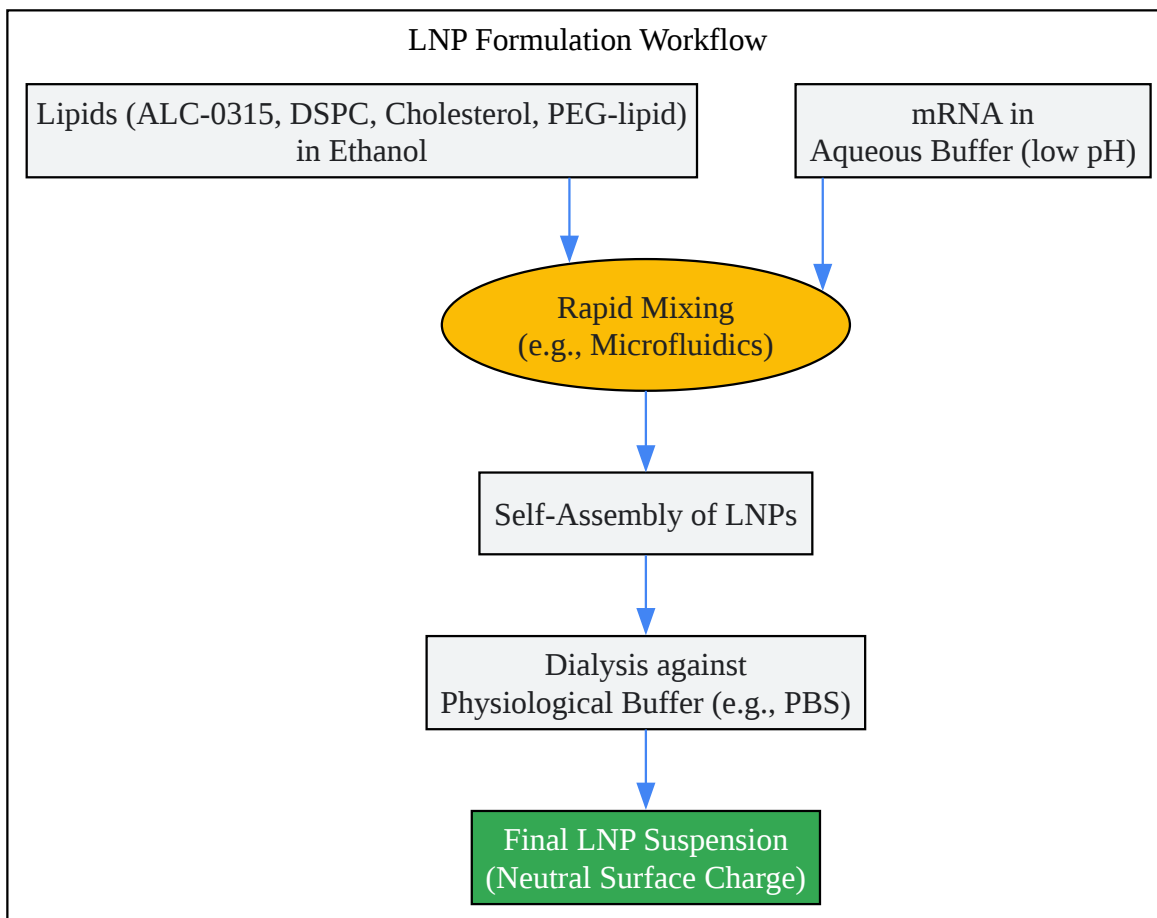
### Synthesis of ALC-0315

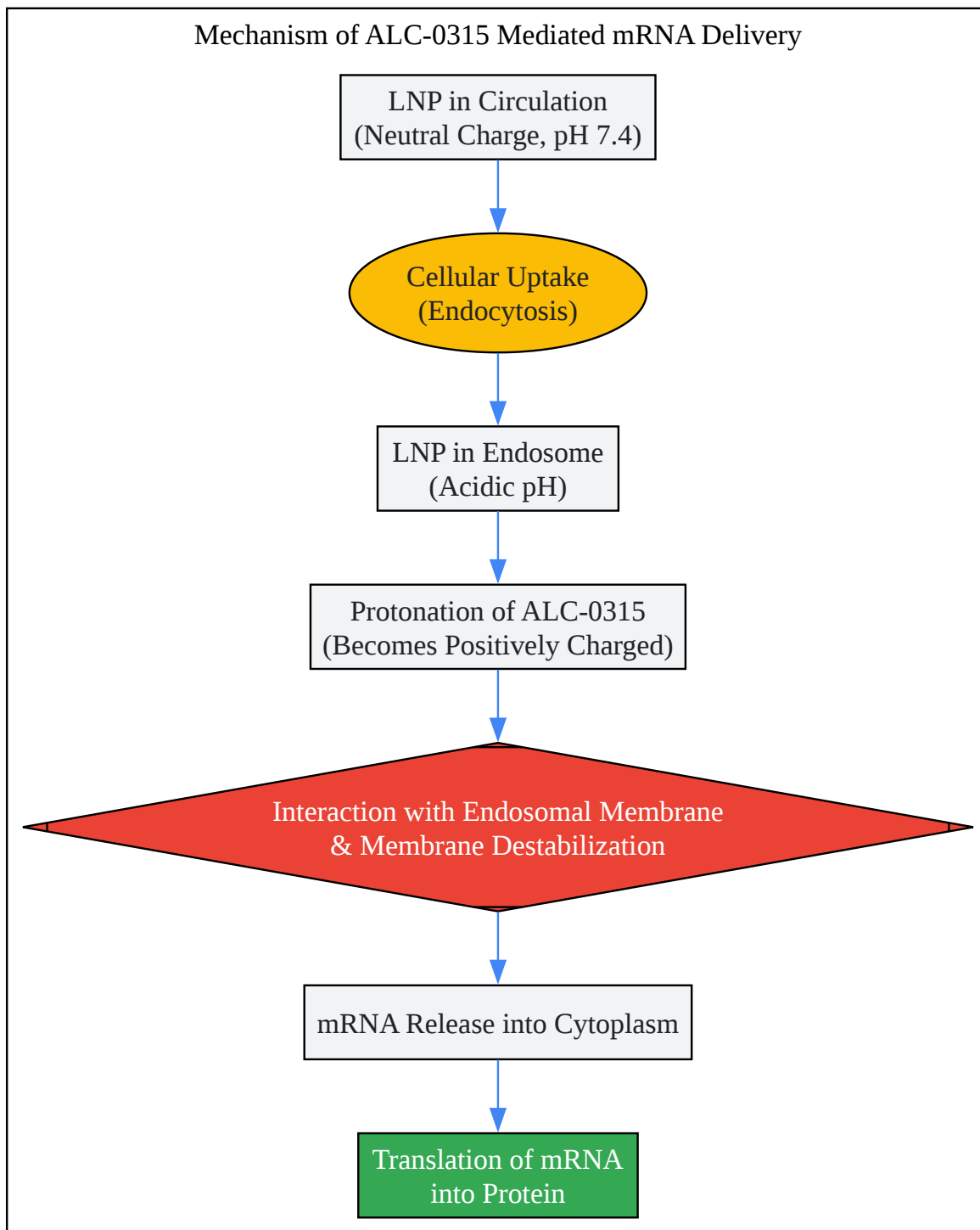
Several synthetic routes for **ALC-0315** have been described. A patented method involves a multi-step process:

- Steglich Esterification: Acylation of an excess of hexanediol with 2-hexyldecanoic acid using dicyclohexylcarbodiimide (DCC) and 4-dimethylaminopyridine (DMAP).<sup>[1]</sup>
- Oxidation: The resulting alcohol is oxidized to an aldehyde using pyridinium chlorochromate (PCC).<sup>[1]</sup>
- Reductive Amination: The final step is the reductive amination of the aldehyde with 4-aminobutanol, using sodium triacetoxyborohydride as the reducing agent, to yield **ALC-0315**.<sup>[1][2]</sup>

More recent and economical methods have been developed to simplify this process, for instance, by starting with 1,6-dibromohexane to reduce the number of steps.<sup>[1][12]</sup>







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